

Synergistic Effects of Metamitron with Other Herbicides: A Comparative Guide

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Compound of Interest

Compound Name: Metamitron

Cat. No.: B166286

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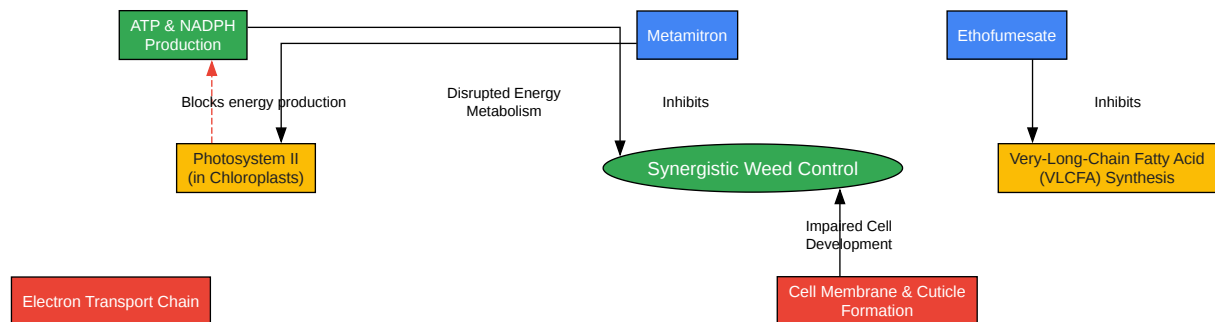
For Researchers, Scientists, and Drug Development Professionals

Metamitron, a selective systemic herbicide belonging to the triazinone chemical family, is a crucial component in weed management strategies, particularly in sugar beet cultivation. Its efficacy is significantly enhanced when used in combination with other herbicides, leading to a broader spectrum of weed control and improved crop yields. This guide provides a comparative analysis of **Metamitron**'s synergistic effects with various herbicide partners, supported by experimental data and detailed methodologies.

Mechanism of Action: A Synergistic Approach

Metamitron's primary mode of action is the inhibition of photosynthesis at photosystem II (PSII).[1][2] This disruption of the electron transport chain effectively halts energy production in susceptible weeds.[3] When combined with herbicides that have different modes of action, the resulting synergistic effect provides more robust and comprehensive weed control.

For instance, a common and effective tank-mix partner for **Metamitron** is ethofumesate.[1][4] Ethofumesate inhibits the synthesis of very-long-chain fatty acids (VLCFAs), a completely different biochemical pathway. This dual attack on separate vital processes within the weed makes it difficult for the plant to survive, resulting in improved efficacy. Other key herbicides often combined with **Metamitron** include phenmedipham, desmedipham, lenacil, and triflusulfuron-methyl.



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Caption: Dual-action mechanism of **Metamitron** and Ethofumesate.

Comparative Performance Data

The following tables summarize the quantitative data from various studies, highlighting the enhanced performance of **Metamitron** when tank-mixed with other herbicides.

Table 1: Weed Control Efficacy of Metamitron and Tank-Mixes in Sugar Beet

Herbicide Treatment	Application Timing	Kochia (plants/acre)	Common Lambsquarters (plants/acre)	Hairy Nightshade (plants/acre)	Common Purslane (plants/acre)
Untreated Control	-	2,420	>141,570	Not specified	Not specified
Metamitron (stand-alone)	Pre-emergence	990 - 1,650	21,780 - 141,570	Not specified	Not specified
Ethofumesate (stand-alone)	Pre-emergence	1,870	High	Not specified	Not specified
Metamitron + Ethofumesate	Pre-emergence	0 - 1,430	Complete Control	Complete Control	Complete Control

Data sourced from a study conducted at the Malheur Experiment Station, Ontario, Oregon.

Table 2: Impact of Metamitron Combinations on Sugar Beet Yield

Herbicide Treatment	Application Timing	Sugar Beet Root Yield (ton/acre)	Estimated Recoverable Sugar (lb/acre)
Untreated Control	-	12.6	Not specified
Metamitron (stand-alone)	Pre-emergence	18.7 - 39.5	Lowest
Ethofumesate (stand-alone)	Pre-emergence	18.7 - 39.5	Lowest
Metamitron + Ethofumesate	Pre-emergence	45.1 - 49.0	10,992.4 - 12,112.4
Glyphosate	Post-emergence	45.9	Not specified

Data sourced from a study conducted at the Malheur Experiment Station, Ontario, Oregon.

Table 3: Efficacy of Post-Emergence Metamitron Combinations on Fat Hen

Herbicide Treatment (T1, T2, T3 Applications)	Fat Hen Control
Ethofumesate + Metamitron + Phenmedipham + Adjuvant	Complete Control

Data from BBRO trials.

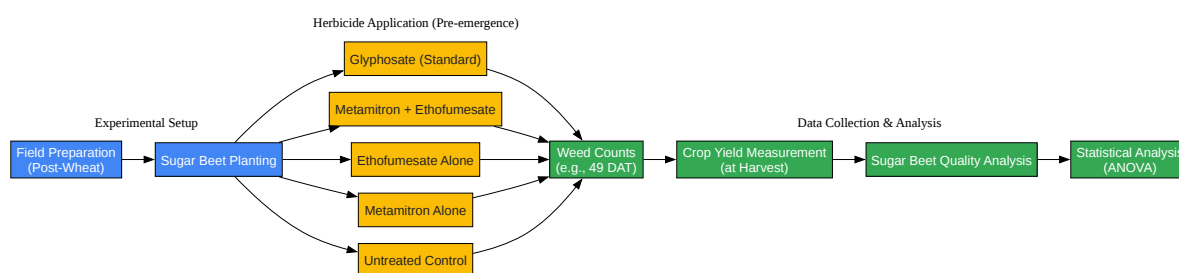
Experimental Protocols

While detailed, step-by-step protocols are not fully available in the cited literature, the following methodologies can be synthesized from the provided information.

Key Experiment: Pre-emergence Weed Control in Sugar Beets

- Objective: To evaluate the efficacy of **Metamitron** alone and in a tank-mix with Ethofumesate for pre-emergence weed control in sugar beets and to assess the impact on crop yield.
- Experimental Design: The study was conducted in a field previously planted to wheat. Sugar beets were planted, and herbicide treatments were applied pre-emergence. A randomized complete block design is a standard approach for such field trials.
- Treatments:
 - Untreated control.
 - **Metamitron** applied alone at specified rates.
 - Ethofumesate applied alone at specified rates.
 - **Metamitron** and Ethofumesate applied as a tank-mix at specified rates.

- A standard glyphosate treatment for comparison.
- Data Collection:
 - Weed counts (e.g., kochia, common lambsquarters, hairy nightshade, common purslane) were taken at specified intervals after treatment (e.g., 49 days after pre-emergence application).
 - Sugar beet root yield was measured at harvest.
 - Sucrose content, root conductivity, and nitrate content were analyzed post-harvest.
- Statistical Analysis: Analysis of variance (ANOVA) is typically used to determine significant differences between treatments, followed by a means separation test (e.g., Fisher's Protected LSD) to compare treatment means.



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Caption: Workflow for pre-emergence herbicide efficacy trial.

Conclusion

The synergistic combination of **Metamitron** with other herbicides, particularly ethofumesate, offers a significant advantage in weed management for sugar beet cultivation. Experimental data consistently demonstrates that these tank-mixes lead to a broader spectrum of weed control, including complete control of problematic weeds like common lambsquarters and hairy nightshade, and substantially higher crop yields compared to stand-alone applications. This integrated approach is a valuable tool for researchers and agricultural professionals seeking to optimize weed control strategies and enhance crop productivity.

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